

Proper Disposal of C23H21ClN4O7 (Cabozantinib): A Procedural Guide

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Compound of Interest

Compound Name: C23H21ClN4O7

Cat. No.: B12626156

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Chemical Identification: The molecular formula **C23H21ClN4O7** corresponds to the active pharmaceutical ingredient Cabozantinib.[1] Cabozantinib, also known by trade names such as Cabometyx® and Cometriq®, is a tyrosine kinase inhibitor used in cancer therapy.[2][3][4][5] Due to its cytotoxic and cytostatic properties, it is classified as a hazardous drug, requiring specialized handling and disposal procedures to ensure personnel safety and environmental protection.[6][7][8][9]

This guide provides detailed, step-by-step procedures for the safe disposal of Cabozantinib and associated waste materials in a laboratory or clinical setting. Adherence to these guidelines is critical to comply with regulations set forth by agencies such as the U.S. Environmental Protection Agency (EPA) and the Occupational Safety and Health Administration (OSHA).[7][8][9]

Personal Protective Equipment (PPE) and Safety Precautions

Before handling Cabozantinib waste, all personnel must be equipped with the appropriate PPE to prevent exposure. This is a critical first step in the disposal protocol.

Table 1: Required Personal Protective Equipment (PPE)

PPE Item	Specification	Rationale
Gloves	Chemotherapy-rated, powder-free nitrile gloves (double-gloving recommended)	Prevents skin contact and absorption. [10]
Gown	Disposable, lint-free, solid-front gown with back closure	Protects skin and personal clothing from contamination.
Eye Protection	Safety goggles or a full-face shield	Protects eyes from dust, aerosols, or splashes. [10] [11]
Respiratory	A NIOSH-approved respirator (e.g., N95) may be required if handling powders or creating aerosols.	Prevents inhalation of hazardous particles. [10] [11]

Personnel must receive training on the proper donning, doffing, and disposal of all PPE items.
[\[9\]](#)

Waste Segregation and Containment Protocol

Proper segregation at the point of generation is the most critical step in managing hazardous pharmaceutical waste. Misclassification can lead to regulatory violations and environmental harm.[\[6\]](#)[\[12\]](#)

Step 1: Identify Waste Type Categorize all waste contaminated with Cabozantinib. This includes:

- Grossly Contaminated Items: Unused or expired tablets, raw chemical powder.
- Trace Contaminated Items: Empty stock bottles, weighing papers, contaminated vials.
- Contaminated Sharps: Needles, syringes, or glass pipettes used in handling the drug.
- Contaminated PPE: Used gloves, gowns, and other disposable protective gear.

Step 2: Use Designated Waste Containers Dispose of waste in appropriately colored and labeled containers as mandated by federal and institutional guidelines.[\[7\]](#)[\[9\]](#)

Table 2: Waste Container Specifications for Cabozantinib

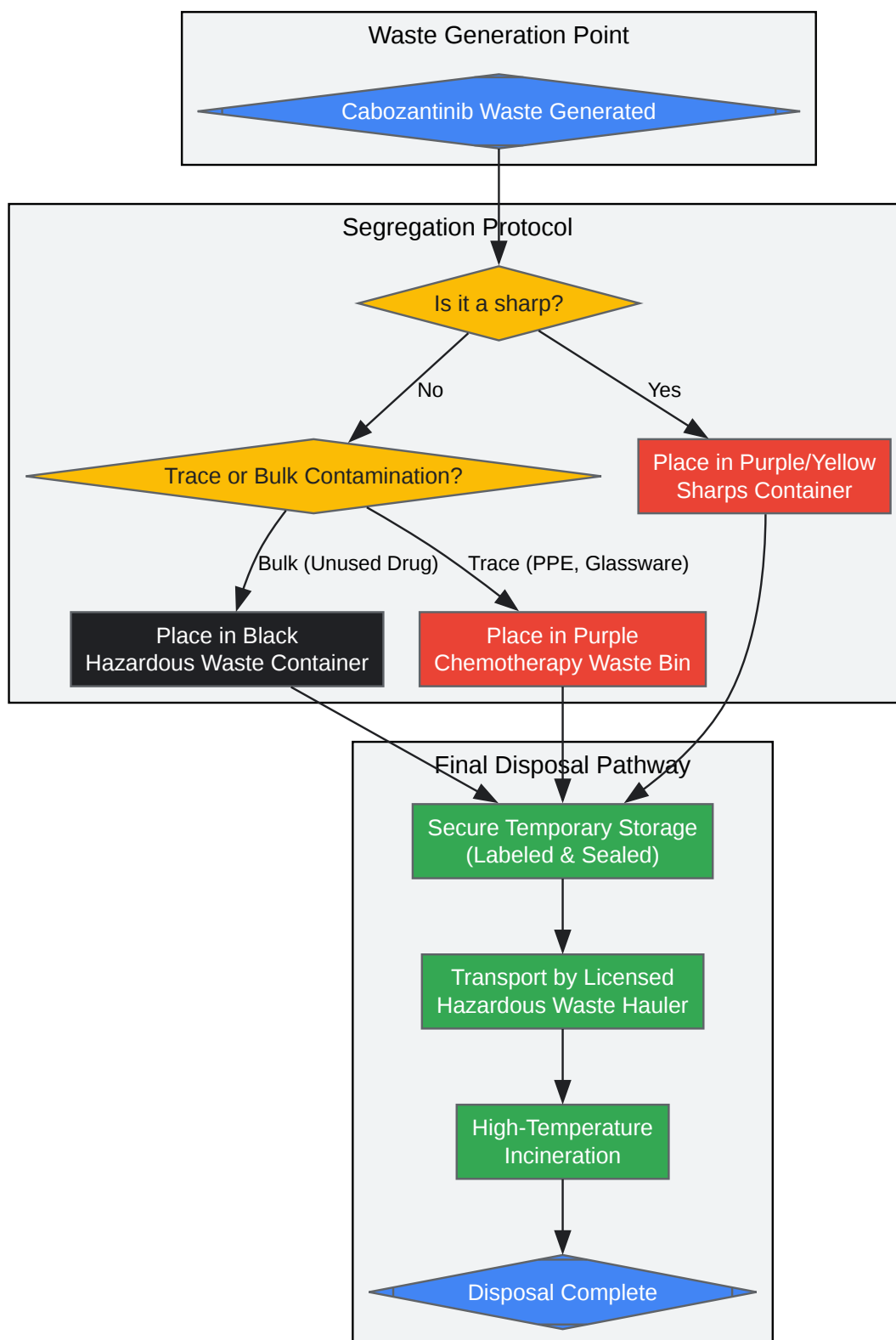
Waste Type	Container Color	Container Type	Labeling
Cytotoxic/Cytostatic Waste	Purple Lid	Leak-proof, puncture-resistant container	"CYTOTOXIC WASTE," "CHEMOTHERAPY WASTE"[6]
Hazardous Pharmaceutical Waste	Black	Leak-proof, rigid container with a secure lid	"HAZARDOUS DRUG WASTE," "INCINERATE ONLY" [9]
Contaminated Sharps	Yellow or Purple	Puncture-proof sharps container	"HAZARDOUS DRUG WASTE ONLY"[6][7]

Note: Container color-coding may vary by jurisdiction. Always follow your institution's specific waste management plan.

Step 3: Secure and Label Containers Ensure all containers are securely sealed to prevent leakage or spills.[6][7][12] Each container must be clearly labeled with its contents ("Hazardous Pharmaceutical Waste - Cabozantinib") and the date of accumulation.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper segregation and disposal of waste generated from Cabozantinib.



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Caption: Workflow for the segregation and disposal of Cabozantinib waste.

Final Disposal Procedure

Step 1: Temporary On-Site Storage Store sealed and labeled waste containers in a designated, secure area away from general traffic.[7][12] This area should be clearly marked as a hazardous waste accumulation point.

Step 2: Arrange for Professional Disposal The disposal of hazardous pharmaceutical waste must be handled by a licensed and certified hazardous waste management company.[7][8] Do not attempt to dispose of this waste through standard laboratory or municipal trash services.

Step 3: Incineration The required method for destroying cytotoxic and hazardous pharmaceutical waste is high-temperature incineration at an EPA-permitted facility.[6][7][9] This process ensures the complete destruction of the active pharmaceutical ingredient, preventing its release into the environment. Sewer disposal (flushing down a drain) of hazardous pharmaceuticals is strictly prohibited by the EPA.[8][9]

Step 4: Documentation Maintain meticulous records of all hazardous waste generated and disposed of, including manifests provided by the waste hauler. This documentation is essential for regulatory compliance.[6]

By adhering to this comprehensive disposal plan, researchers and laboratory professionals can ensure a safe working environment, protect the ecosystem, and maintain full regulatory compliance.

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